

2-Bromo-1,3-dichloro-5-methylbenzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Bromo-1,3-dichloro-5-methylbenzene

Cat. No.: B1373346

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Technical Guide: 2-Bromo-1,3-dichloro-5-methylbenzene

For Researchers, Scientists, and Drug Development Professionals

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Chemical Identification and Properties

2-Bromo-1,3-dichloro-5-methylbenzene is a halogenated aromatic compound. Its chemical structure and basic properties are outlined below.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	2-Bromo-1,3-dichloro-5-methylbenzene
Synonyms	4-Bromo-3,5-dichlorotoluene
CAS Number	19393-93-2
Molecular Formula	C ₇ H ₅ BrCl ₂
Molecular Weight	239.92 g/mol [1] [2]
Physical Form	Solid

Table 2: Physical and Chemical Properties

Property	Value
Melting Point	Data not available [3] [4]
Boiling Point	Data not available [3] [4]
Density	Data not available [4]
logP (Computed)	4.06 - 4.2 [5]
Storage Temperature	2-8°C, sealed in a dry environment

Hazard Identification and Toxicological Information

This chemical is classified as hazardous. The GHS classification and associated hazard statements are summarized below.

Table 3: GHS Hazard Classification

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

Signal Word:Warning

Toxicological Data:

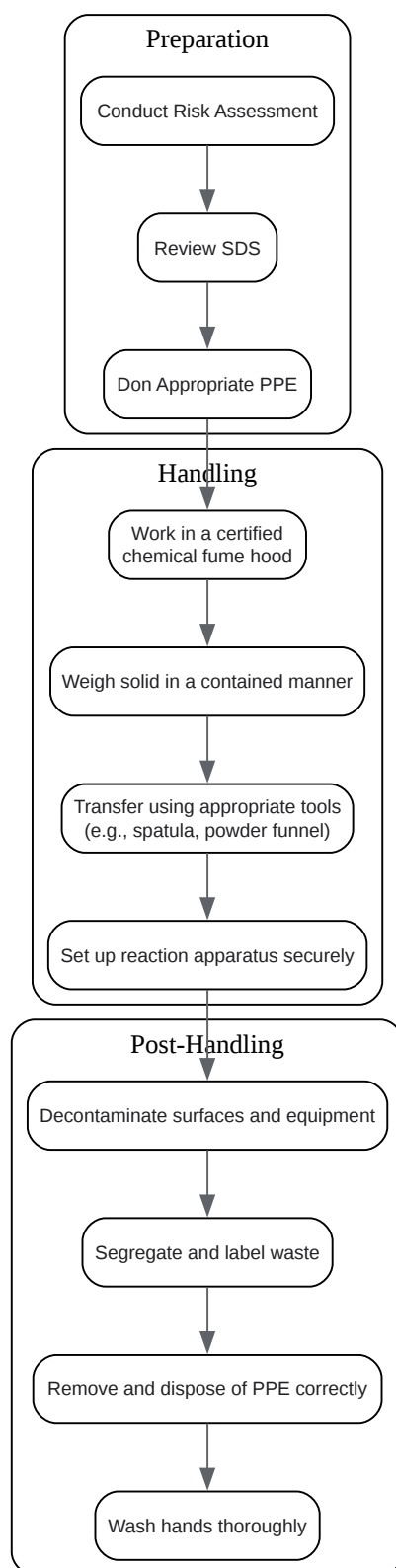
Specific quantitative toxicological data such as LD50 and LC50 values for **2-Bromo-1,3-dichloro-5-methylbenzene** are not currently available.^[4] General hazards associated with halogenated aromatic hydrocarbons include potential for skin and eye irritation, respiratory tract irritation, and potential for liver and kidney effects with significant exposure.^[6]

Experimental Protocols

Due to the limited availability of specific experimental data for this compound, the following sections provide generalized protocols for handling, storage, and disposal of halogenated aromatic hydrocarbons. These should be adapted based on a thorough risk assessment for the specific experimental conditions.

Handling and Personal Protective Equipment (PPE)

A generalized workflow for handling halogenated aromatic compounds in a laboratory setting is outlined below.



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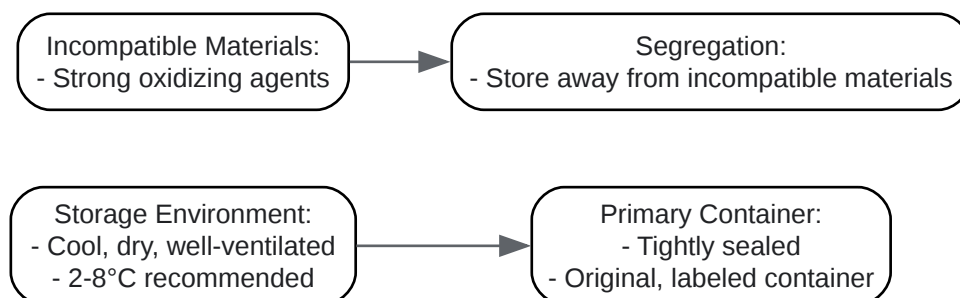
Figure 1: General workflow for handling halogenated aromatic compounds.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory. For larger quantities, consider additional protective clothing.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Storage

Proper storage is crucial to maintain the chemical's integrity and prevent accidents.

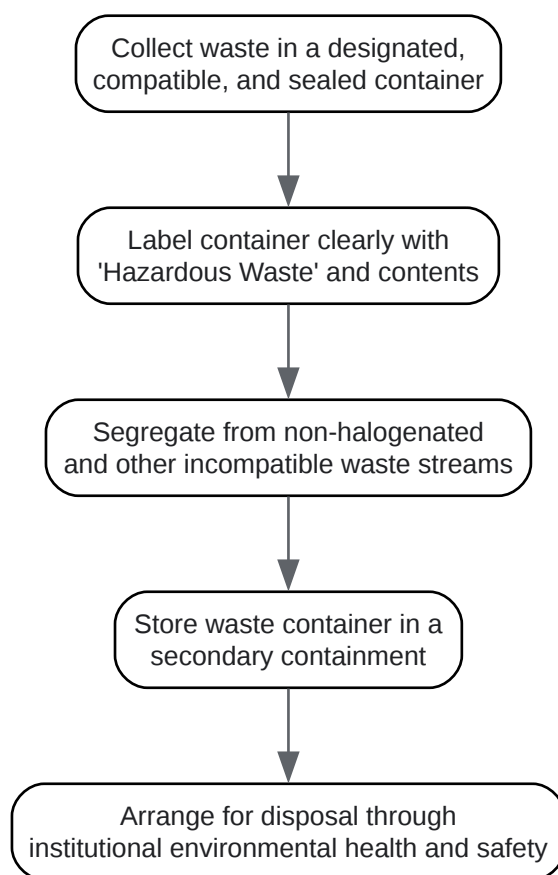


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Figure 2: Key considerations for the storage of **2-Bromo-1,3-dichloro-5-methylbenzene**.

Disposal

Waste containing this compound must be treated as hazardous waste.



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Figure 3: Generalized waste disposal workflow for halogenated aromatic compounds.

Synthesis

A specific, validated experimental protocol for the synthesis of **2-Bromo-1,3-dichloro-5-methylbenzene** is not readily available in the searched literature. However, the synthesis of similar halogenated aromatic compounds often involves electrophilic aromatic substitution reactions, such as the bromination of a substituted dichlorotoluene, or Sandmeyer-type reactions from a corresponding aniline. A thorough literature search for analogous transformations is recommended for researchers intending to synthesize this compound. A patent for the preparation of a similar compound, 5-bromo-1,3-dichloro-2-fluorobenzene, involved a diazotization reaction of 3,5-dichloro-4-fluoroaniline followed by reaction with cuprous bromide.^[7]

First Aid Measures

Table 4: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire and Explosion Hazard Data

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May include carbon oxides, hydrogen bromide, and hydrogen chloride.
- Special Firefighting Procedures: Wear self-contained breathing apparatus and full protective gear.

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References

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